

O-Acetyl-L-Tyrosine solubility issues in neutral pH buffers.

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Compound of Interest

Compound Name: O-ACETYL-L-TYROSINE

Cat. No.: B1583542

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A Guide for Researchers, Scientists, and Drug Development Professionals on Overcoming Solubility Challenges in Neutral pH Buffers

Understanding the Molecule: The Root of the Solubility Problem

O-Acetyl-L-Tyrosine is a chemically modified form of the amino acid L-Tyrosine. The core challenge with its use stems from the properties of its parent molecule, L-Tyrosine, which has notoriously low water solubility at a neutral pH (around 0.45 mg/mL).^[1] Acetylation of the phenolic hydroxyl group (O-acetylation) is a strategy employed to enhance solubility.^[2]

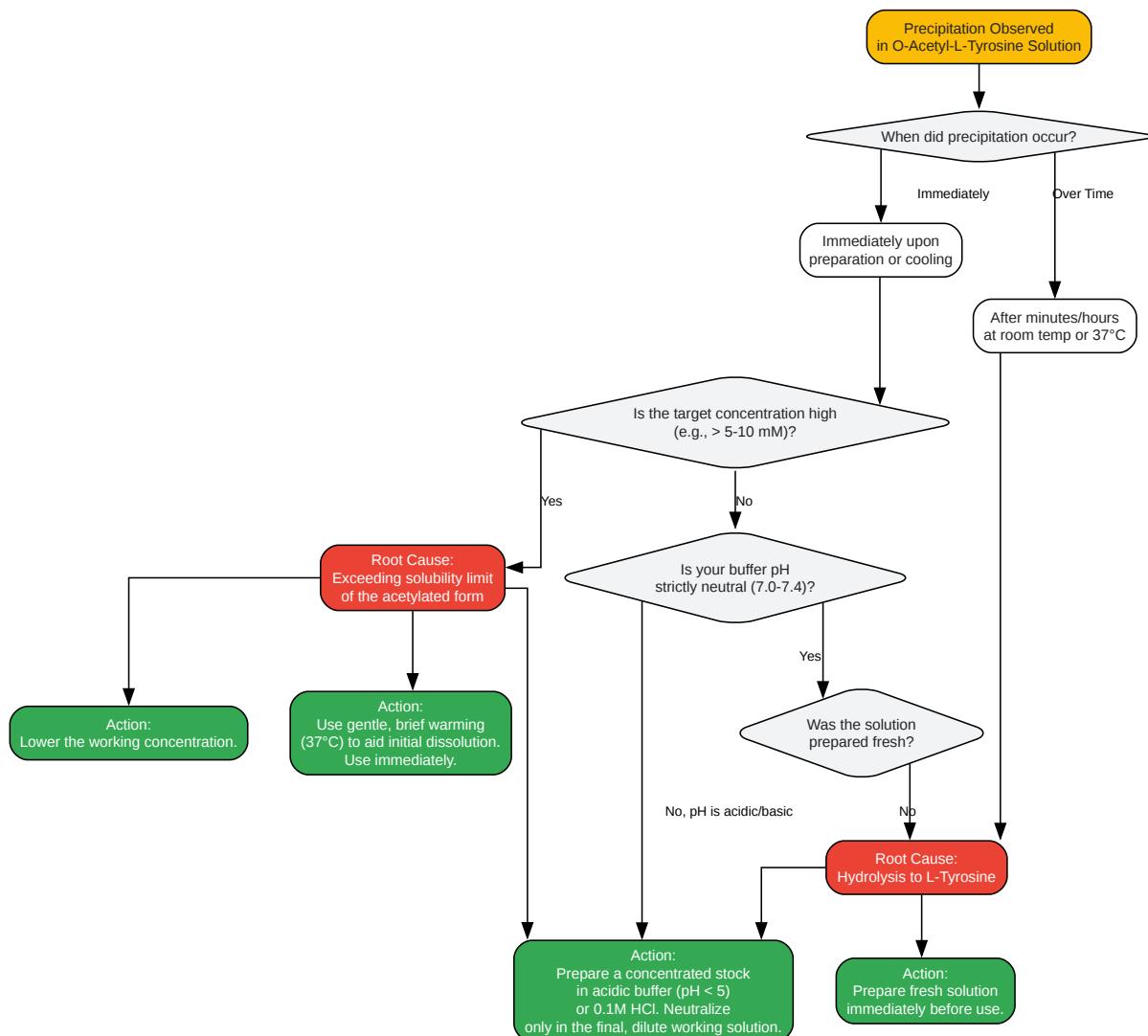
However, this modification introduces a new challenge: the O-acetyl ester linkage is susceptible to hydrolysis, especially in aqueous buffers. This hydrolysis reaction regenerates the poorly soluble L-Tyrosine, which can then precipitate out of solution over time, leading to inaccurate concentrations and failed experiments. Understanding this dynamic is the first step in successful troubleshooting.

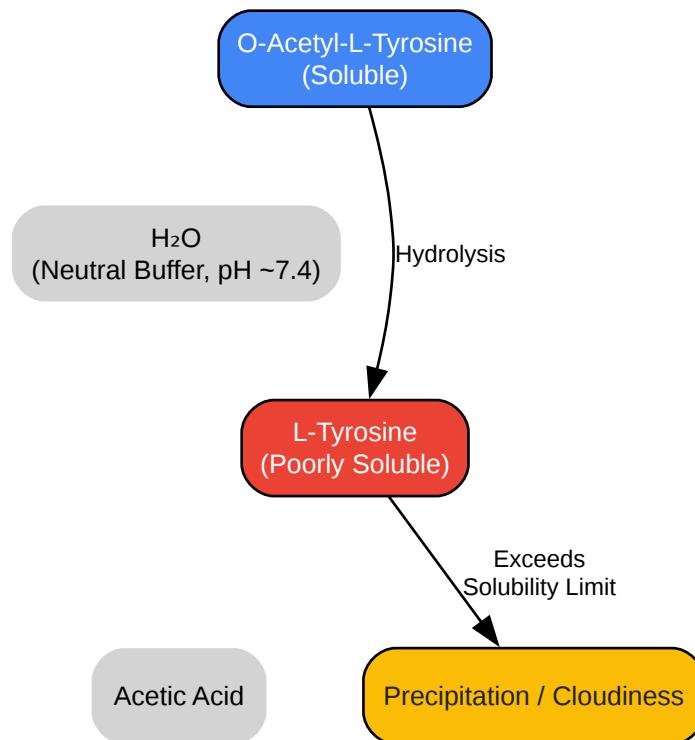
Diagram 1: Chemical Structures

N-Acetyl-L-Tyrosine (NALT)

O-Acetyl-L-Tyrosine

L-Tyrosine





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References

- 1. L-Tyrosine | C9H11NO3 | CID 6057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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